

Personal protective equipment for handling 1-Decanol-D2

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Compound of Interest

Compound Name: 1-Decanol-D2

Cat. No.: B2769304

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Essential Safety and Handling Guide for 1-Decanol-D2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Decanol-D2** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks. Since safety data for **1-Decanol-D2** is limited, this guidance is based on the well-documented properties of its non-deuterated analog, 1-Decanol, as the primary chemical hazards are expected to be similar.

Immediate Safety Precautions

1-Decanol is a combustible liquid that can cause serious eye irritation and may be toxic if inhaled.^[1] It is crucial to handle this chemical with appropriate care in a well-ventilated area, away from ignition sources.^{[1][2]}

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure safety when handling **1-Decanol-D2**.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.	[3] [4]
Hand Protection	Nitrile gloves with a minimum thickness of 11-13 mil are recommended for normal use. Breakthrough time is approximately 1 hour.	[1]
Skin and Body Protection	Protective clothing should be worn. In case of a splash, remove contaminated clothing immediately and wash the affected skin area with soap and water.	[5] [6]
Respiratory Protection	Under normal laboratory conditions with good ventilation, respiratory protection is not typically required. In case of inadequate ventilation, aerosol formation, or emergencies, use a NIOSH-approved respirator with an appropriate organic or acid gas cartridge.	[1] [3]

Operational Handling Plan

1. Preparation and Handling:

- Ensure the work area is well-ventilated; use a fume hood if possible.[\[1\]](#)[\[4\]](#)
- Keep the container tightly sealed when not in use.[\[1\]](#)[\[3\]](#)

- Avoid contact with skin and eyes and prevent the formation of aerosols.[1][3]
- Keep away from open flames, hot surfaces, and other sources of ignition as 1-Decanol is a combustible liquid.[1][5]
- Do not eat, drink, or smoke in the handling area.[3][5]

2. Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep containers tightly closed and store separately from strong oxidants, acid anhydrides, and acid chlorides.[5]

3. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[4][7]
- If on skin: Remove contaminated clothing and wash the skin with plenty of water and soap. [5]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][4]
- If ingested: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[3][7]

Spill and Disposal Plan

1. Spill Containment and Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.[2][4]
- Remove all sources of ignition.[2]
- Wear appropriate PPE, including respiratory protection if necessary.[2][3]

- Contain the spillage using an inert absorbent material such as sand, diatomite, or universal binders.[\[1\]](#)[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#)
- Do not let the chemical enter drains or the environment.[\[2\]](#)[\[3\]](#)

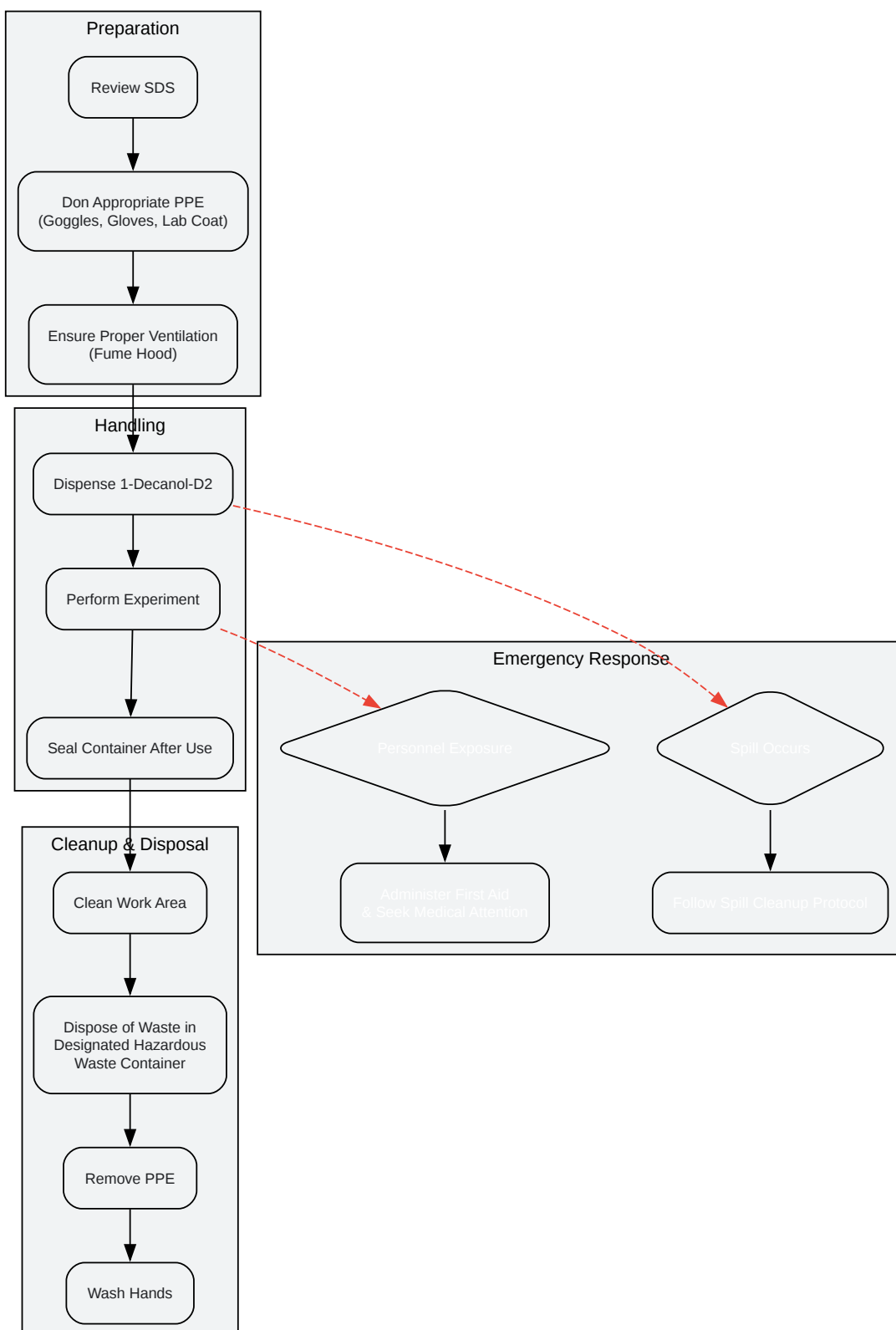
2. Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[\[3\]](#)[\[7\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[3\]](#)
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[\[3\]](#)
- All disposal activities must be in accordance with local, state, and federal regulations.

Quantitative Data for 1-Decanol

Property	Value	Source
CAS Number	112-30-1	[1]
Molecular Formula	C ₁₀ H ₂₂ O	[8]
Boiling Point	220 - 240 °C (428 - 464 °F)	[7]
Flash Point	82 °C (179.6 °F)	[1][7]
Autoignition Temperature	255 - 285 °C (491 - 545 °F)	[1][6]
Vapor Pressure	< 0.1 mbar @ 20 °C	[7]
Vapor Density	5.46 (Air = 1.0)	[3][7]
Specific Gravity	0.829 g/cm ³ @ 25 °C	[3][7]
Oral LD50 (rat)	4,720 mg/kg	[1]
Dermal LD50 (rabbit)	3,560 mg/kg	[1]
PAC-1	1.8 mg/m ³	[1]
PAC-2	19 mg/m ³	[1]
PAC-3	140 mg/m ³	[1]

Experimental Workflow Diagram



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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. 1-DECANOL (DECYL ALCOHOL, CAPRIC ALCOHOL) - Ataman Kimya [[atamanchemicals.com](https://www.atamanchemicals.com)]
- 3. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. [lobachemie.com](https://www.lobachemie.com) [[lobachemie.com](https://www.lobachemie.com)]
- 5. CDC - 1-DECANOL - International Chemical Safety Cards - NIOSH [[medbox.iiab.me](https://www.medbox.iiab.me)]
- 6. [biochemopharma.fr](https://www.biochemopharma.fr) [[biochemopharma.fr](https://www.biochemopharma.fr)]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. 1-Decanol [[wikipedia.nucleos.com](https://www.wikipedia.nucleos.com)]
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